

Application Notes and Protocols for VUF10166 Solubilization

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Compound of Interest					
Compound Name:	VUF10166				
Cat. No.:	B141808	Get Quote			

Audience: Researchers, scientists, and drug development professionals.

Introduction

VUF10166 is a potent and high-affinity antagonist for the 5-HT3A receptor, with a reported Ki value of 0.04 nM.[1][2][3] It exhibits significantly lower affinity for the 5-HT3AB receptor.[1][2] At higher concentrations, **VUF10166** can also act as a partial agonist at the 5-HT3A receptor, with an EC50 of 5.2 μΜ.[2][4] This compound is a valuable tool for studying the pharmacology of the 5-HT3 receptor and its role in various physiological processes. Proper solubilization is critical for obtaining accurate and reproducible results in in vitro and in vivo experiments. This document provides a detailed standard operating procedure for the solubilization of **VUF10166**.

Chemical Properties

• Chemical Name: 2-chloro-3-(4-methyl-1-piperazinyl)-quinoxaline[3][4]

• CAS Number: 155584-74-0[3]

Molecular Formula: C13H15ClN4[3][5]

Molecular Weight: 262.7 g/mol [3]

Appearance: Solid[1][3]



Data Presentation: VUF10166 Solubility and Stock Solution Storage

The following table summarizes the solubility of **VUF10166** in various solvents and recommended storage conditions for stock solutions.



Solvent	Maximum Solubility	Storage Temperature	Storage Duration	Notes
DMSO	100 mg/mL (380.60 mM)[2]	-20°C or -80°C	1 month at -20°C, 6 months at -80°C[2]	Use of newly opened, hygroscopic DMSO is recommended. Ultrasonic treatment may be needed to aid dissolution.[2]
DMF	30 mg/mL[3]	-20°C	≥ 4 years (as a solid)[3]	Data on solution stability is limited.
Ethanol	10 mg/mL[3]	-20°C	Data not available	
DMSO:PBS (pH 7.2) (1:3)	0.25 mg/mL[3]	Short-term	Not recommended for long-term storage.	Prepare fresh for immediate use.
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.5 mg/mL (9.52 mM)[2]	Short-term	Not recommended for long-term storage.	This formulation yields a clear solution.[2]
10% DMSO, 90% (20% SBE- β-CD in Saline)	≥ 2.5 mg/mL (9.52 mM)[2]	Short-term	Not recommended for long-term storage.	This formulation yields a clear solution.[2]
10% DMSO, 90% Corn Oil	≥ 2.5 mg/mL (9.52 mM)[2]	Short-term	Not recommended for long-term storage.	This formulation is suitable for in vivo studies.



Experimental Protocols: VUF10166 Solubilization

This section provides detailed methodologies for preparing stock and working solutions of **VUF10166** for in vitro and in vivo applications.

Materials

- VUF10166 powder
- Dimethyl sulfoxide (DMSO), anhydrous
- Phosphate-buffered saline (PBS), pH 7.2
- PEG300
- Tween-80
- Saline
- Corn oil
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Ultrasonic bath (optional)
- Calibrated pipettes

Protocol 1: Preparation of a High-Concentration Stock Solution in DMSO

This protocol is suitable for preparing a concentrated stock solution for subsequent dilution in aqueous buffers for in vitro assays.

 Weighing: Accurately weigh the desired amount of VUF10166 powder in a sterile microcentrifuge tube.



- Solvent Addition: Add the appropriate volume of anhydrous DMSO to achieve the desired concentration (e.g., for a 10 mM stock solution, add 38.06 μL of DMSO per 1 mg of **VUF10166**).
- Dissolution: Vortex the solution thoroughly. If the compound does not fully dissolve, use an ultrasonic bath for a few minutes to aid dissolution.[2] Visually inspect the solution to ensure there are no visible particles.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.[2] Store the aliquots at -20°C for up to one month or at -80°C for up to six months, protected from light.[2]

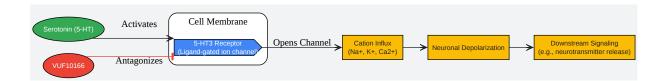
Protocol 2: Preparation of a Working Solution for In Vivo Administration

This protocol describes the preparation of a **VUF10166** solution suitable for in vivo experiments using a co-solvent formulation.

- Prepare a DMSO Stock: First, prepare a concentrated stock solution of VUF10166 in DMSO (e.g., 25 mg/mL) as described in Protocol 1.
- Co-solvent Mixture: In a sterile tube, add the required volume of the DMSO stock solution.
- Stepwise Addition of Solvents: Add the other solvents in the following order, ensuring the solution is mixed thoroughly after each addition:
 - Add 4 volumes of PEG300 to the DMSO stock (e.g., for 100 μL of DMSO stock, add 400 μL of PEG300).
 - Add 0.5 volumes of Tween-80 (e.g., 50 μL).
 - Finally, add 4.5 volumes of saline to reach the final desired volume (e.g., 450 μL).[2][6]
- Final Solution: The final solution will have a composition of 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline. This formulation should yield a clear solution with a **VUF10166** solubility of at least 2.5 mg/mL.[2] Use this solution immediately after preparation.



Mandatory Visualizations Signaling Pathway Diagram

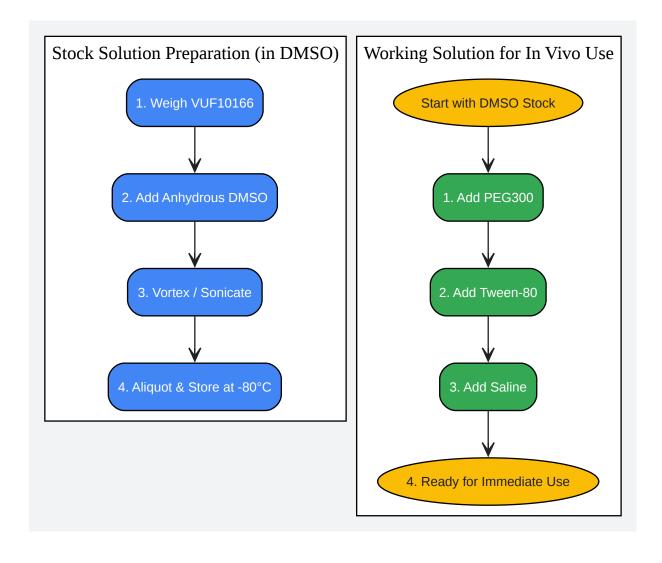


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Caption: VUF10166 antagonizes the 5-HT3 receptor, blocking serotonin-induced cation influx.

Experimental Workflow Diagram





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Caption: Workflow for preparing **VUF10166** stock and in vivo working solutions.

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